

# Application Note: TDEAZ Precursor for ZrN Diffusion Barrier Layers[1]

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## Compound of Interest

Compound Name: *Tetrakis(diethylamino)zirconium*

CAS No.: *13801-49-5*

Cat. No.: *B032997*

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## Executive Summary & Strategic Context

As copper interconnects scale below the 7nm node, the volume occupied by conventional TaN/Ta barrier layers becomes critically parasitic, increasing line resistance. Zirconium Nitride (ZrN) has emerged as a superior alternative due to its lower resistivity (

in bulk), excellent adhesion to copper, and superior diffusion barrier properties.

This guide details the deployment of **Tetrakis(diethylamino)zirconium** (TDEAZ) as the primary precursor for depositing ZrN. Unlike its dimethyl counterpart (TDMAZ), TDEAZ offers a liquid phase at room temperature, eliminating the particle generation risks associated with solid precursor sublimation. However, its bulky ethyl ligands introduce steric challenges that require precise plasma-enhanced ALD (PEALD) protocols to minimize carbon contamination.

## Precursor Chemistry & Properties

TDEAZ (

) is a homoleptic alkylamido precursor.[1] Its utility is defined by the balance between volatility and thermal stability.[2]

## Key Physicochemical Data

| Property            | Value                  | Operational Implication                                                           |
|---------------------|------------------------|-----------------------------------------------------------------------------------|
| Phase (25°C)        | Liquid                 | Enables direct liquid injection (DLI) or bubbler delivery without solid clogging. |
| Boiling Point       | ~128°C @ 0.05 mmHg     | Requires heated delivery lines (>100°C) to prevent condensation.                  |
| Vapor Pressure      | Low (~0.1 Torr @ 60°C) | Bubbler temperature must be aggressive (85-100°C) to ensure saturation.           |
| Decomposition Onset | ~300-320°C             | Defines the upper limit of the ALD window; above this, CVD-like growth occurs.    |
| Molecular Weight    | 379.74 g/mol           | High mass transport limitations in high-aspect-ratio (HAR) structures.            |

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*Expert Insight: While TDMAZ has higher vapor pressure, it is a solid at room temperature (MP ~57°C). In production environments, TDEAZ is often preferred solely because liquid precursors reduce the risk of "micro-dosing" inconsistencies caused by changing surface area in solid bubblers.*

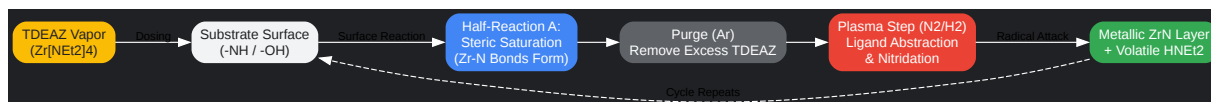
## Deposition Mechanism (PEALD Focus)

Thermal ALD of ZrN using TDEAZ and ammonia (

) often yields insulating zirconium nitride-carbide films due to incomplete ligand removal. To achieve metallic, low-resistivity ZrN barrier layers, Plasma-Enhanced ALD (PEALD) using plasma is required.

## Reaction Pathway[3][4]

- Chemisorption: TDEAZ pulses react with surface hydroxyl/amine groups. Steric hindrance of diethylamino ligands limits coverage (saturation is self-limiting).
- Ligand Removal: The bulky ligands are difficult to displace thermally.
- Plasma Step: radicals in the plasma abstract the ethyl groups, converting them to volatile amines ( ), while radicals nitrify the Zr center.



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Caption: PEALD cycle for ZrN showing the critical plasma step required to remove bulky diethylamino ligands.

## Experimental Protocol: Low-Resistivity ZrN

Objective: Deposit 10nm ZrN barrier layer on

/Si. Target Resistivity:

.

## Precursor Delivery Setup[1][4][5][6]

- Source: TDEAZ (99.999% purity).
- Canister Temp: 85°C (Critical: TDEAZ has low volatility. Below 80°C, dose times become impractical).
- Delivery Line Temp: 110°C (Must be >20°C above canister to prevent condensation).
- Carrier Gas: Argon or  
  
at 50-100 sccm.

## Reactor Parameters (PEALD)

- Substrate Temperature: 250°C (The "Sweet Spot").
  - <200°C: Incomplete reaction, high Carbon content (high resistivity).
  - 350°C: [3][4][5] Thermal decomposition of TDEAZ begins (CVD mode), destroying conformality.
- Chamber Pressure: 1-3 Torr.

## Step-by-Step Recipe

| Step | Action      | Duration     | Notes                                                                                 |
|------|-------------|--------------|---------------------------------------------------------------------------------------|
| 1    | Pulse TDEAZ | 2.0 - 4.0 s  | Long pulse required due to steric bulk and low vapor pressure.                        |
| 2    | Purge (Ar)  | 5.0 - 10.0 s | Critical step. Insufficient purge leads to CVD-reaction with plasma (dust formation). |
| 3    | Plasma Dose | 5.0 - 10.0 s | Gas: (1:1 ratio). Power: 200-300W. is essential to "scrub" carbon.                    |
| 4    | Purge (Ar)  | 2.0 s        | Remove reaction byproducts ( ).                                                       |

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*Self-Validating Check: Monitor the chamber pressure during Step 1. If the pressure spike from TDEAZ is not sharp/distinct, the canister is too cold or the carrier flow is insufficient.*

## Characterization & Quality Control

### Resistivity vs. Impurities

The primary failure mode for TDEAZ-based ZrN is high resistivity caused by Carbon incorporation or Oxygen leakage.

- X-Ray Photoelectron Spectroscopy (XPS):

- Pass: Zr:N ratio ~ 1:1. Carbon < 5 at.%.<sup>[5]</sup><sup>[6]</sup> Oxygen < 5 at.%.<sup>[5]</sup>
- Fail: High C signal indicates insufficient Plasma Power or insufficient

flow. High O signal usually indicates a vacuum leak, as ZrN oxidizes rapidly upon air exposure if not capped or dense.

## Crystallinity (XRD)<sup>[4]</sup>

- Target: Cubic rock-salt structure (c-ZrN).
- Observation: PEALD at 250°C typically yields polycrystalline films with (111) or (200) orientation. Amorphous films suggest insufficient plasma energy to crystallize the lattice during deposition.

## Troubleshooting "Field-Proven" Insights

### Issue: "The film is insulating or has high sheet resistance."

- Cause 1 (Carbon): The ethyl ligands are not desorbing.
  - Fix: Increase Plasma Power (up to 400W) or increase concentration in the plasma gas mix.
- Cause 2 (Oxidation): ZrN is a "getter" for oxygen.
  - Fix: Ensure base pressure is Torr. Cap the ZrN with in-situ deposited Cu or Ta immediately if moving to ex-situ analysis.

### Issue: "Poor Step Coverage in High Aspect Ratio (HAR) vias."

- Cause: Radical recombination. Plasma radicals (

) have short lifetimes and may not reach the bottom of deep trenches.

- Fix: Increase the plasma pulse time (allow diffusion) or switch to a remote plasma source (RPS) if available, though RPS may reduce density. Alternatively, increase the TDEAZ purge time to ensure no physisorbed precursor remains at the trench opening (which causes "pinch-off").

## References

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- [7. Study of thermal properties of tetrakis\(dimethylamido\)zirconium as a precursor for atomic layer deposition processes | Sciact - научная деятельность \[sinorg.niic.nsc.ru\]](#)
- To cite this document: BenchChem. [Application Note: TDEAZ Precursor for ZrN Diffusion Barrier Layers[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032997/docs#application-note-tdeaz-precursor-for-zrn-diffusion-barrier-layers-1\]](https://www.benchchem.com/product/b032997/docs#application-note-tdeaz-precursor-for-zrn-diffusion-barrier-layers-1)

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